

ML-00253764 hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: ML-00253764 hydrochloride

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This technical support guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **ML-00253764 hydrochloride**.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for ML-00253764 hydrochloride?

For optimal stability, **ML-00253764 hydrochloride** should be stored under the following conditions:



Storage Type	Temperature	Duration	Notes
Solid Form	+4°C	Refer to manufacturer's expiry date	Keep in a tightly sealed container, protected from light and moisture.
Stock Solution (-20°C)	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles. Use tightly sealed vials.[1]
Stock Solution (-80°C)	-80°C	Up to 6 months	Recommended for long-term storage. Aliquot to minimize degradation.[1]

2. What is the solubility of ML-00253764 hydrochloride?

ML-00253764 hydrochloride exhibits solubility in the following solvents:

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
Water	4.14	10
DMSO	41.37	100

Data is based on a molecular weight of 413.71 g/mol . Batch-specific molecular weights may vary.

3. How should I prepare stock solutions of **ML-00253764 hydrochloride**?

It is recommended to prepare a concentrated stock solution in DMSO, which can then be further diluted in aqueous buffers or cell culture media for experiments. For in vivo studies, it is advised to prepare fresh working solutions daily.[1]

Troubleshooting Guide



Issue 1: Compound precipitation in aqueous solution.

- Possible Cause: The concentration of ML-00253764 hydrochloride in the final aqueous solution may exceed its solubility limit.
- Troubleshooting Steps:
 - Ensure the final concentration of the organic solvent (e.g., DMSO) used to dissolve the compound is kept to a minimum in the final aqueous solution.
 - Consider using a solubilizing agent, such as PEG300 or SBE-β-CD, for in vivo formulations.[1]
 - If precipitation occurs, gentle warming and/or sonication may help to redissolve the compound.

Issue 2: Inconsistent experimental results.

- Possible Cause 1: Compound degradation. Improper storage or handling of stock solutions can lead to degradation of ML-00253764 hydrochloride.
 - Troubleshooting Steps:
 - Always store stock solutions at the recommended temperatures (-20°C or -80°C) in tightly sealed containers.[1]
 - Avoid multiple freeze-thaw cycles by preparing single-use aliquots.
 - For aqueous working solutions, it is best to prepare them fresh for each experiment.
- Possible Cause 2: Adsorption to plasticware. Hydrophobic compounds can sometimes adsorb to the surface of plastic tubes and plates, reducing the effective concentration.
 - Troubleshooting Steps:
 - Use low-adhesion microplates and tubes.



 Pre-coating tubes or plates with a blocking agent like bovine serum albumin (BSA) may help in some applications.

Experimental Protocols

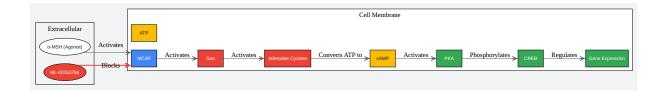
Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

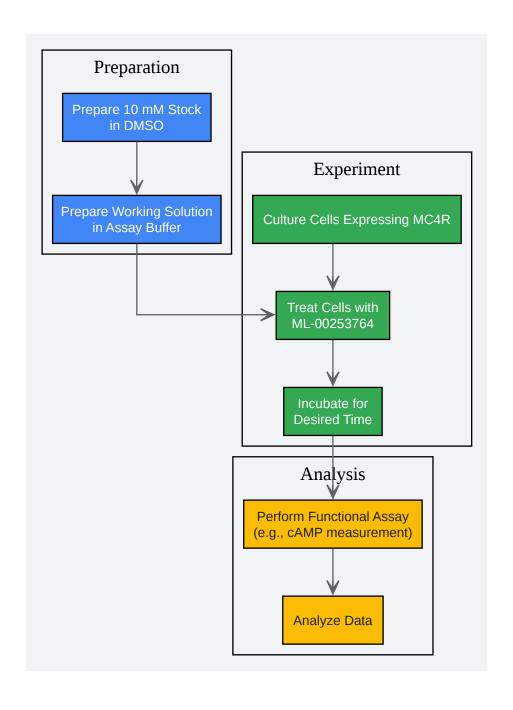
- Weigh out the required amount of ML-00253764 hydrochloride powder in a sterile microcentrifuge tube. (e.g., for 1 mL of 10 mM solution, use 4.14 mg, adjusting for batchspecific molecular weight and purity).
- Add the appropriate volume of high-purity DMSO to achieve a 10 mM concentration.
- Vortex briefly and sonicate if necessary to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes in tightly sealed, light-protected tubes.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1]

Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the signaling pathway of **ML-00253764 hydrochloride** and a typical experimental workflow.









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